

# Prosulfuron-d3: A Technical Guide to Stability and Long-Term Storage

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## Compound of Interest

Compound Name: Prosulfuron-d3

Cat. No.: B15598375

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes the available technical information on the stability and storage of prosulfuron. Data specific to the deuterated isotopologue, **prosulfuron-d3**, is limited. The information presented herein is based on the assumption that the stability profile of **prosulfuron-d3** is comparable to that of prosulfuron, as the isotopic labeling is not expected to significantly influence its chemical stability under standard storage conditions.

## Core Stability Profile

Prosulfuron is a sulfonylurea herbicide that is stable under recommended storage conditions.[1] The primary degradation pathway for prosulfuron in environmental conditions is hydrolysis of the sulfonylurea bridge, a process significantly influenced by pH.[2]

## General Storage Recommendations

For long-term storage, it is recommended to keep **prosulfuron-d3** in a tightly sealed container in a dry and well-ventilated area to prevent moisture- and light-induced degradation.[1]

## Impact of Environmental Factors

The stability of prosulfuron is notably affected by the pH of its environment. In acidic conditions, it is more susceptible to hydrolysis.[2] Microbial degradation can also contribute to its breakdown in non-sterile environments.[1]

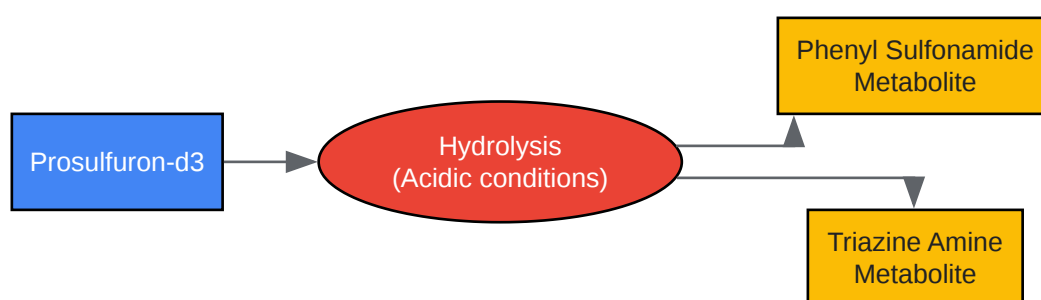
## Quantitative Stability Data

While specific long-term stability studies on pure **prosulfuron-d3** are not readily available in the public domain, environmental dissipation studies of prosulfuron provide insights into its relative stability under different pH conditions.

Parameter	Condition	Half-life (DT50)	Reference
Aqueous Hydrolysis	pH 5, 25 °C	5-12 days	[1]
Soil Dissipation	pH 5.4	6.5 days	[2]
Soil Dissipation	pH 7.9	122.9 days	[2]

## Degradation Pathways

The principal degradation pathway for prosulfuron involves the cleavage of the sulfonyleurea bridge through hydrolysis, particularly in acidic and moist conditions.[2] In biological systems, metabolism can occur through hydroxylation and O-demethylation.[1]



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Caption: Primary hydrolytic degradation pathway of Prosulfuron.

## Experimental Protocols

### Stability-Indicating Analytical Method

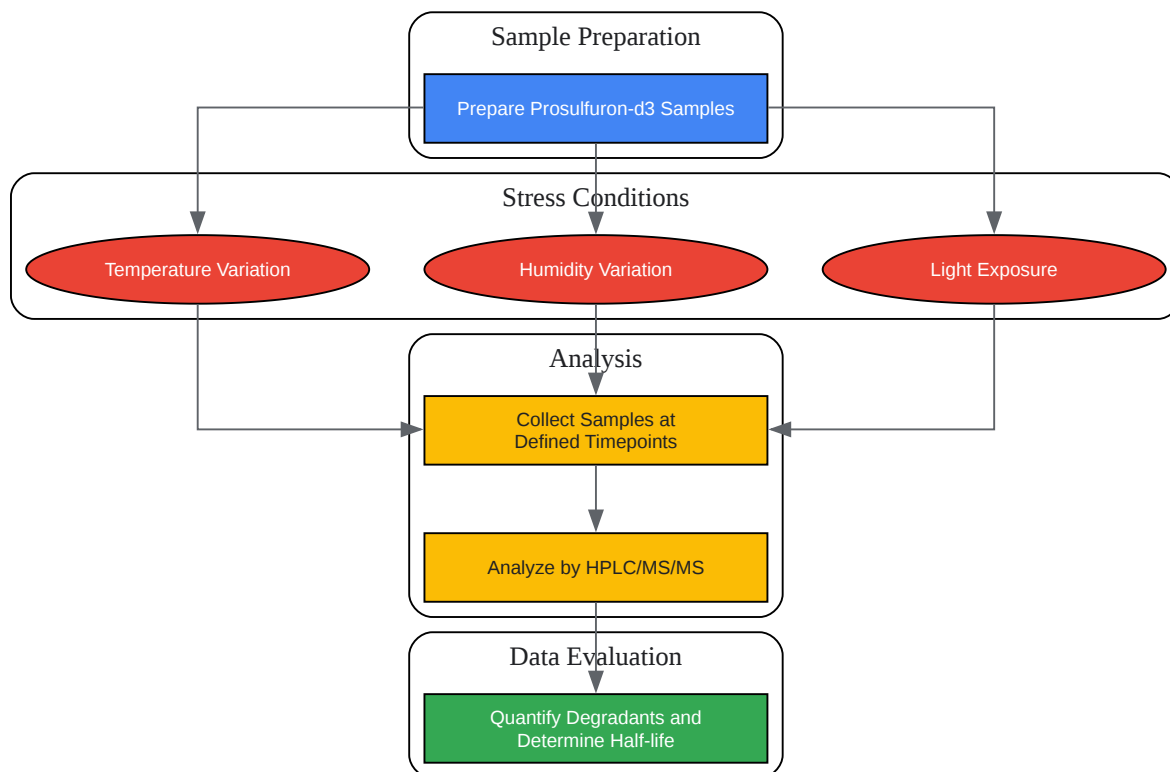
The quantitative analysis of prosulfuron and its degradation products is typically performed using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC/MS/MS).

Method: ADPEN M1408 (for water and soil analysis)[3]

- Instrumentation: Agilent 1290 Infinity HPLC System with an AB Sciex Triple Quad 6500 mass spectrometer.[3]
- Ionization Mode: Turbo Spray Ionization.[3]
- Polarity: Negative ion polarity.[3]
- Monitoring: Multiple Reaction Monitoring (MRM).[3]
- Transitions Monitored for Prosulfuron:
  - Quantitative: m/z 418.0 → 138.9[3]
  - Confirmatory: m/z 418.0 → 106.8[3]
- Limit of Quantification (LOQ): 0.01 ppb in water, 0.1 ppb in soil.[3]

## Workflow for Stability Testing

A generalized workflow for assessing the stability of a substance like **prosulfuron-d3** involves subjecting the compound to controlled environmental conditions and analyzing its purity at specific time points.



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Caption: Generalized workflow for a chemical stability study.

## Conclusion

Based on the available data for prosulfuron, **prosulfuron-d3** is expected to be stable when stored long-term in a cool, dry, and dark environment in a well-sealed container. The primary degradation concern is hydrolysis, which is accelerated in acidic conditions. For research and development purposes, it is crucial to employ a validated, stability-indicating analytical method, such as HPLC/MS/MS, to monitor the purity and integrity of the compound over time. Further studies specifically on **prosulfuron-d3** would be beneficial to establish its definitive stability profile.

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## References

- [1. Prosulfuron | C15H16F3N5O4S | CID 91751 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Effects of soil pH and soil water content on prosulfuron dissipation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. 19january2021snapshot.epa.gov \[19january2021snapshot.epa.gov\]](#)
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